Spectroscopic Guide to Glycosmicine: An Integrated Approach to Structure Elucidation

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Compound of Interest

Compound Name:	*Glycosmicine*
CAS No.:	*604-50-2*
Cat. No.:	*B171854*

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Application Note & Protocol

Abstract

This document provides a comprehensive guide to the spectroscopic analysis of **Glycosmicine**, a quinazoline alkaloid first identified in the plant Glycosmis pentaphylla. The structural elucidation of natural products is a foundational activity in drug discovery and chemical biology. This guide presents an integrated workflow, detailing the application of Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy to unambiguously determine the molecular structure of **Glycosmicine**. Each protocol is presented with an emphasis on the scientific rationale behind the experimental choices, ensuring technical accuracy and methodological robustness.

Introduction to **Glycosmicine**

Glycosmicine is a naturally occurring quinazoline alkaloid, a class of compounds known for a wide spectrum of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.[1] The systematic name for **Glycosmicine** is 1-methylquinazoline-2,4(1H,3H)-dione. Its chemical structure is foundational to its biological function and provides a scaffold for

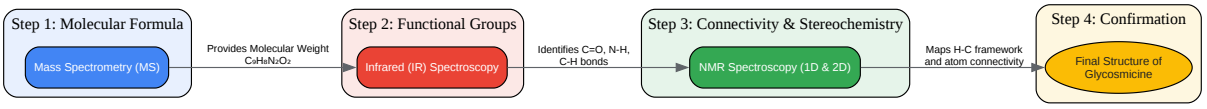
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synthetic modification in drug development programs. Accurate and thorough spectroscopic characterization is the cornerstone of any further investigation.

The molecular structure of **Glycosmicine** is $C_9H_8N_2O_2$. This application note will guide the user through a logical, multi-technique spectroscopic workflow to confirm this structure from an isolated sample.

Integrated Analytical Workflow

The structural elucidation of an unknown compound is a puzzle. Each spectroscopic technique provides a unique piece of information, and only by combining them can the full picture be revealed. Our approach is systematic: first, determine the molecular formula; second, identify the functional groups present; and third, assemble the molecular skeleton piece by piece.



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Figure 1: Integrated workflow for the structural elucidation of **Glycosmicine**.

Mass Spectrometry (MS): The Molecular Blueprint

3.1. Principle & Experimental Rationale Mass spectrometry is the first essential step, as it provides the exact molecular weight and, with high-resolution instruments, the precise molecular formula. For a polar, non-volatile molecule like **Glycosmicine**, Electrospray Ionization (ESI) is the ionization method of choice. ESI is a soft ionization technique that minimizes fragmentation and typically produces a protonated molecular ion ($[M+H]^+$), which directly reveals the molecular weight.

3.2. Protocol: High-Resolution ESI-MS

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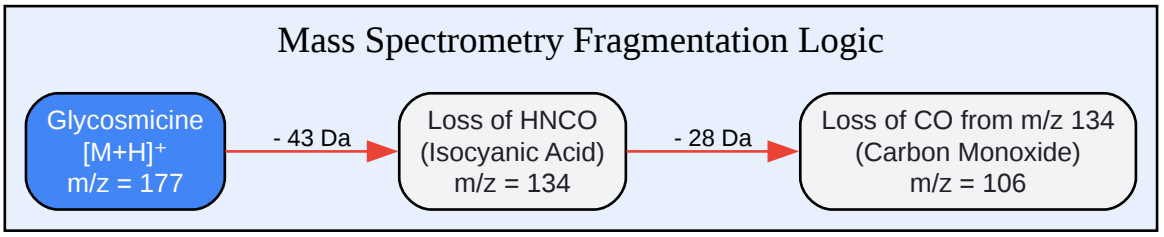
- Sample Preparation: Dissolve approximately 0.1 mg of the isolated **Glycosmicine** sample in 1 mL of a suitable solvent like methanol or acetonitrile. The concentration should be in the low µg/mL range.
- Instrumentation: Utilize a high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap analyzer, equipped with an ESI source.
- Infusion: Infuse the sample solution directly into the ESI source at a flow rate of 5-10 µL/min.
- MS Parameters (Positive Ion Mode):
  - Ionization Mode: ESI+
  - Capillary Voltage: 3.5 - 4.5 kV
  - Drying Gas (N_2): Flow rate of 8-12 L/min at a temperature of 300-350 °C.
  - Mass Range: Scan from m/z 50 to 500.
  - Analyzer Mode: High-resolution mode (>10,000 resolution).
- Data Acquisition: Acquire the spectrum, ensuring a stable ion signal. Calibrate the instrument using a known standard to ensure high mass accuracy.

3.3. Data Interpretation

The high-resolution ESI-MS of **Glycosmicine** will show a prominent ion peak corresponding to the protonated molecule $[M+H]^+$.

- Expected Result: A published study using ESI-HRMS reported the $[M+H]^+$ ion for **Glycosmicine** at m/z 177.0659.[2]
- Formula Calculation: The measured exact mass is used by the instrument's software to calculate the most plausible molecular formula. For m/z 177.0659, the calculated formula is $C_9H_9N_2O_2^+$, which corresponds to a neutral molecule of $C_9H_8N_2O_2$. This confirms the molecular formula and provides a Degree of Unsaturation (Double Bond Equivalents) of 7.

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Figure 2: A plausible ESI-MS/MS fragmentation pathway for **Glycosmicine**.

Infrared (IR) Spectroscopy: Identifying Functional Groups

4.1. Principle & Experimental Rationale IR spectroscopy probes the vibrational frequencies of bonds within a molecule. Specific functional groups absorb infrared radiation at characteristic frequencies. This technique is ideal for rapidly identifying the key chemical functionalities in **Glycosmicine**, such as carbonyl groups and aromatic rings, which were suggested by the high degree of unsaturation calculated from the MS data.

4.2. Protocol: Fourier-Transform IR (FT-IR)

- Sample Preparation (KBr Pellet):
  - Grind 1-2 mg of dry **Glycosmicine** sample with ~100 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle.
  - Press the mixture into a thin, transparent pellet using a hydraulic press.
- Instrumentation: Use a standard FT-IR spectrometer.
- Data Acquisition:
  - Record a background spectrum of the empty sample compartment.
  - Place the KBr pellet in the sample holder.

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- Scan the sample from 4000 cm^{-1} to 400 cm^{-1}. Co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.

4.3. Data Interpretation

The IR spectrum provides direct evidence for the key functional groups within the quinazoline-2,4-dione core.

Wavenumber (cm^{-1})	Vibration Type	Functional Group Implication
~3200-3050	N-H Stretch	Amide N-H group
~3050-3000	C-H Stretch (sp^2)	Aromatic C-H
~2950-2850	C-H Stretch (sp^3)	Methyl (N-CH_3) group
~1715 & ~1665	C=O Stretch (Asymmetric & Symmetric)	Two distinct carbonyl groups (urea/amide)
~1610, ~1480	C=C Stretch	Aromatic ring

Table 1: Characteristic IR Absorption Bands for the **Glycosmicine** Scaffold.

Expert Insight: The presence of two strong carbonyl absorption bands is highly characteristic of the quinazoline-2,4-dione structure. Theoretical calculations and experimental data on similar compounds show that the C4=O (amide) and C2=O (urea-like) carbonyls have distinct vibrational frequencies.[3][4] The band around 1715 cm^{-1} is typically assigned to the C2=O stretch, while the lower frequency band around 1665 cm^{-1} corresponds to the C4=O stretch, which is more conjugated with the aromatic ring.[4]

Nuclear Magnetic Resonance (NMR) Spectroscopy: Assembling the Structure

5.1. Principle & Experimental Rationale NMR spectroscopy is the most powerful tool for determining the precise structure of an organic molecule. It maps the carbon-hydrogen framework by exploiting the magnetic properties of atomic nuclei.

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- ^{1}H NMR: Identifies the number of distinct proton environments, their chemical shifts (electronic environment), integration (relative number of protons), and multiplicity (neighboring protons).
- ^{13}C NMR: Identifies the number of distinct carbon environments.
- 2D NMR (COSY, HSQC, HMBC): Establishes connectivity between atoms. COSY shows H-H couplings, HSQC correlates protons to their directly attached carbons, and HMBC shows long-range (2-3 bond) correlations between protons and carbons, which is critical for piecing together the molecular skeleton.

5.2. Protocol: 1D and 2D NMR Analysis

- Sample Preparation: Dissolve 5-10 mg of **Glycosmicine** in ~0.6 mL of a deuterated solvent, such as DMSO-d_6. The choice of DMSO-d_6 is strategic as it effectively solubilizes polar compounds and allows for the observation of exchangeable protons like the N-H proton.[2] Add a small amount of tetramethylsilane (TMS) as an internal reference (0.00 ppm).
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is required for adequate signal dispersion.
- Data Acquisition:
  - ^{1}H NMR: Acquire a standard proton spectrum.
  - ^{13}C NMR: Acquire a proton-decoupled carbon spectrum.
  - 2D Experiments: Acquire standard COSY, HSQC, and HMBC spectra using the instrument's predefined parameter sets. Ensure sufficient acquisition time for the HMBC experiment to observe crucial long-range correlations.

5.3. Data Interpretation: A Step-by-Step Elucidation

The following data is based on published spectral information for 1-methylquinazoline-2,4(1H,3H)-dione in DMSO-d_6.[2]

^{1}H and ^{13}C NMR Data Summary

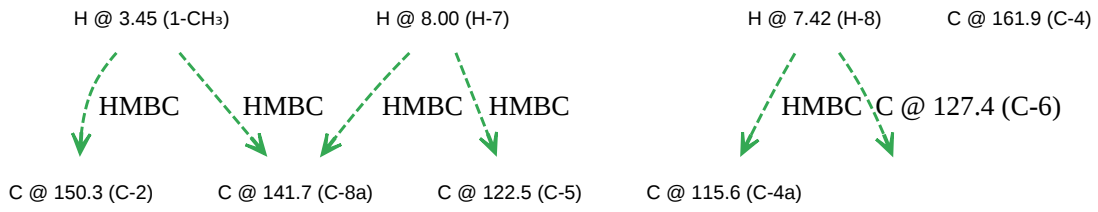
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Position	δ ^{13}C (ppm)	δ ^{1}H (ppm)	Multiplicity (J in Hz)
1-CH_3	29.5	3.45	s
2	150.3	-	-
3-NH	-	11.54	br s
4	161.9	-	-
4a	115.6	-	-
5	122.5	7.30–7.26	m (td)
6	127.4	7.79–7.74	m (td)
7	135.3	8.00	dd (8.0, 1.6)
8	114.7	7.42	d (8.4)
8a	141.7	-	-

Table 2: ^{1}H and ^{13}C NMR data for **Glycosmicine** (in DMSO-d_6).

Structure Assembly using 2D NMR:

The following diagram illustrates how HMBC (Heteronuclear Multiple Bond Correlation) data is used to connect the molecular fragments into the final structure. Arrows point from a proton to a carbon it correlates with over 2 or 3 bonds.



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Figure 3: Key HMBC correlations for assembling the **Glycosmicine** structure.

- Methyl Group Placement: The methyl protons (δ 3.45) show HMBC correlations to the urea-like carbonyl carbon C-2 (δ 150.3) and the quaternary carbon C-8a (δ 141.7). This unambiguously places the methyl group on N-1.
- Aromatic Ring Assembly: The aromatic protons show expected COSY correlations between adjacent protons (H-5 through H-8).
- Connecting the Rings: The crucial HMBC correlations are those that link the two rings. For example, the proton at H-7 (δ 8.00) correlates to the quaternary carbon C-5 (δ 122.5) and C-8a (δ 141.7). The proton at H-8 (δ 7.42) shows a key correlation to the quaternary carbon C-4a (δ 115.6). These correlations, combined with the others, firmly establish the fusion of the benzene and pyrimidinedione rings.
- N-H Proton: The broad singlet far downfield (δ 11.54) is characteristic of an amide/urea N-H proton in DMSO-d_6.

Conclusion

By systematically applying MS, IR, and NMR spectroscopy, the structure of **Glycosmicine** can be unequivocally determined as 1-methylquinazoline-2,4(1H,3H)-dione. High-resolution MS establishes the molecular formula $C_9H_8N_2O_2$. FT-IR confirms the presence of the key amide, urea, and aromatic functional groups. Finally, a suite of 1D and 2D NMR experiments provides the definitive atom-to-atom connectivity, allowing for the complete and unambiguous assembly of the molecular structure. This integrated workflow represents a robust and reliable strategy for the structural elucidation of natural products in modern chemical research.

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